

Application Notes and Protocols: 2-Pyrimidinepropanoic Acid Stock Solution

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Compound of Interest

Compound Name: 2-Pyrimidinepropanoic acid

Cat. No.: B030045

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These application notes provide detailed protocols for the preparation of a stock solution of **2-Pyrimidinepropanoic acid**, a synthetic intermediate utilized in pharmaceutical synthesis. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Data Presentation

Quantitative data for **2-Pyrimidinepropanoic acid** has been summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1]
Molecular Weight	152.15 g/mol	[1]
CAS Number	439108-20-0	[1]
Solubility in DMSO	125 mg/mL (821.56 mM)	[1]
Appearance	Solid	[2]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

Experimental Protocols

Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **2-Pyrimidinepropanoic acid** in Dimethyl Sulfoxide (DMSO).

Materials:

- **2-Pyrimidinepropanoic acid** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Pre-weighing Preparation:** Before weighing, ensure the **2-Pyrimidinepropanoic acid** powder has equilibrated to room temperature to prevent condensation.
- **Weighing:** Accurately weigh out 15.22 mg of **2-Pyrimidinepropanoic acid** using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, place the tube in an ultrasonic bath for 10-15 minutes.^[1] Visually inspect the solution to ensure no solid particles remain.
- **Storage:**
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.^[1]
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^[1]

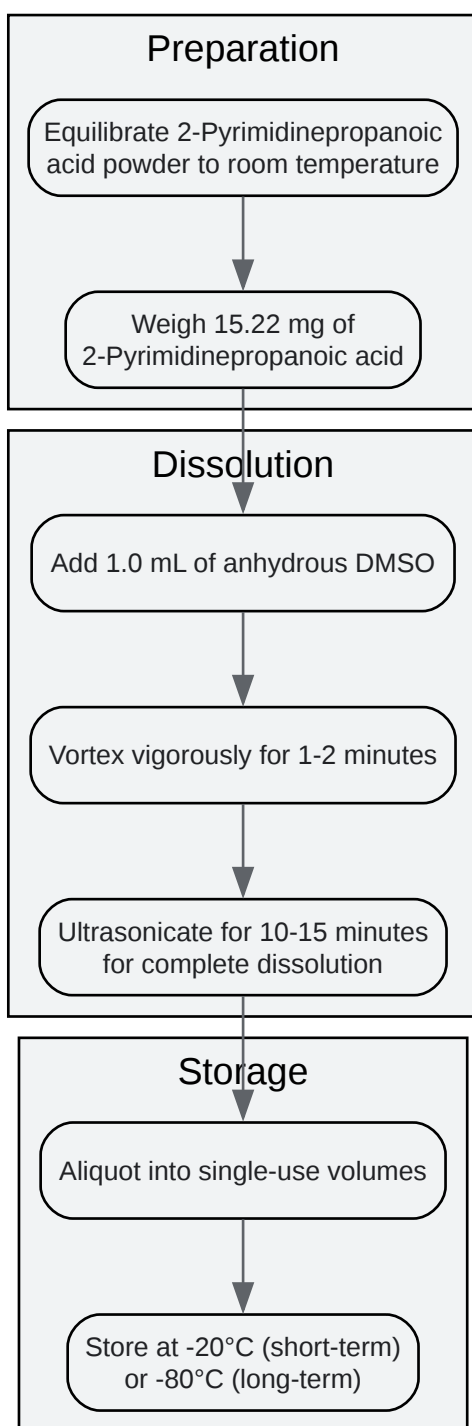
Note on Dilutions:

The following table provides volumes for preparing common lower concentration stock solutions from the 100 mM stock.

Desired Concentration	Volume of 100 mM Stock	Volume of Solvent	Final Volume
1 mM	10 μ L	990 μ L	1 mL
5 mM	50 μ L	950 μ L	1 mL
10 mM	100 μ L	900 μ L	1 mL

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a **2-Pyrimidinepropanoic acid** stock solution.

Note: No information regarding specific signaling pathways affected by **2-Pyrimidinepropanoic acid** was available in the provided search results. Therefore, a signaling

pathway diagram has not been included.

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References

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- 2. Pyrimidine-2-carboxylic acid - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Pyrimidinepropanoic Acid Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030045#creating-a-2-pyrimidinepropanoic-acid-stock-solution]

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